

Proper Disposal Procedures for Farnesal

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Compound of Interest

Compound Name: *Faranal*

Cat. No.: *B13419606*

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Essential guidance for the safe handling and disposal of Farnesal in a laboratory setting.

Farnesal, a sesquiterpenoid aldehyde, requires careful handling and adherence to specific disposal protocols to ensure the safety of laboratory personnel and to prevent environmental contamination. This document provides detailed procedures for the proper disposal of Farnesal, intended for researchers, scientists, and professionals in drug development.

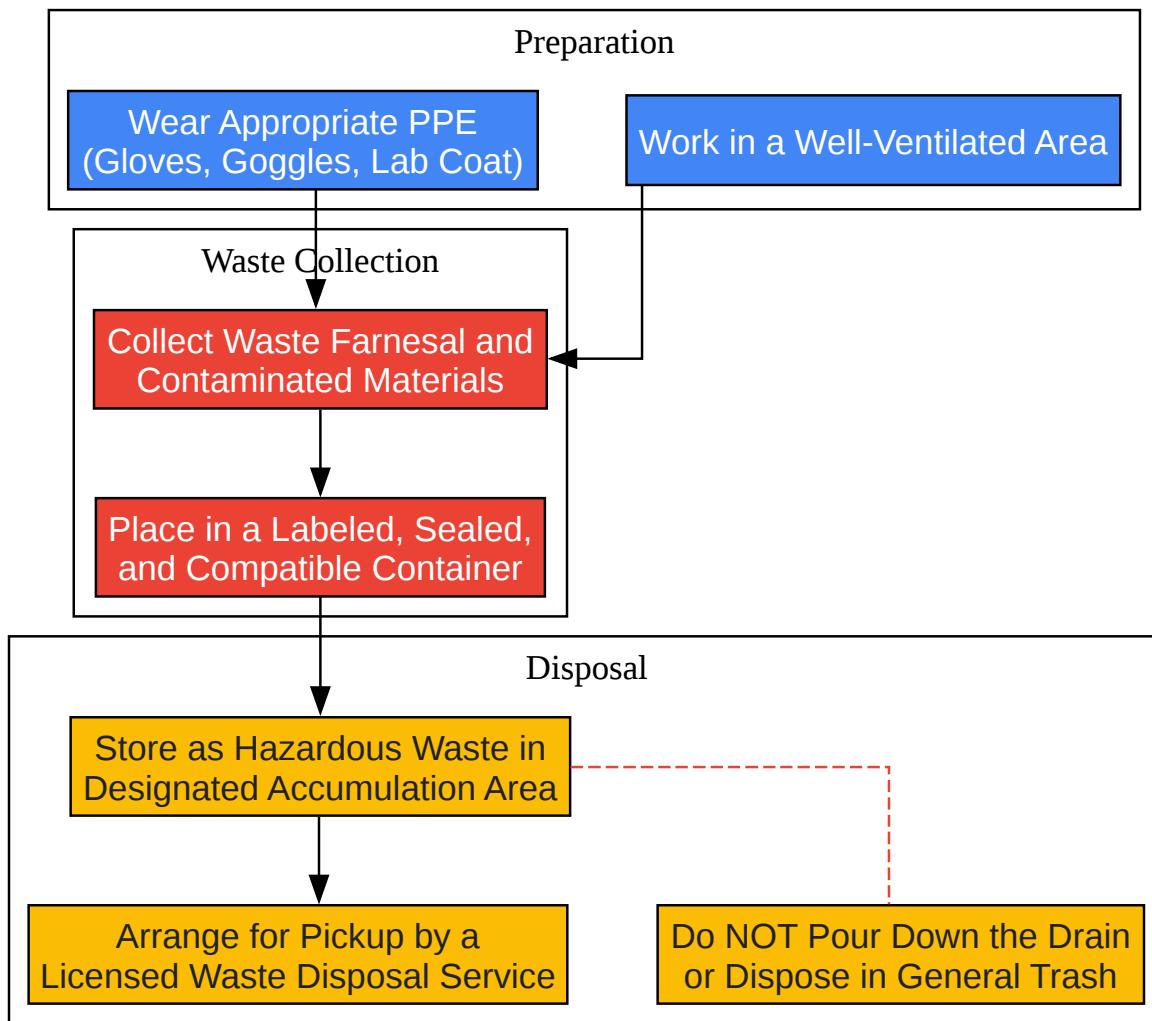
Immediate Safety and Spill Response

Before handling Farnesal, it is crucial to be equipped with the appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves, and a laboratory coat.[\[1\]](#) [\[2\]](#)[\[3\]](#) In the event of a spill, the following steps should be taken immediately:

- Eliminate Ignition Sources: Farnesal is a combustible liquid. All potential sources of ignition, such as open flames and sparks, must be removed from the vicinity of the spill.[\[1\]](#)
- Ensure Adequate Ventilation: Work in a well-ventilated area to prevent the inhalation of vapors.[\[1\]](#)[\[2\]](#)
- Contain the Spill: Use an inert absorbent material, such as sand, vermiculite, or earth, to contain the spill.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Collect Contaminated Material: Carefully collect the absorbent material containing the spilled Farnesal and place it into a designated, sealable container for hazardous waste.[\[1\]](#)[\[2\]](#)
- Clean the Area: Thoroughly decontaminate the spill area.

Farnesal Disposal Workflow

The proper disposal of Farnesal is a critical step in laboratory safety and environmental responsibility. The following diagram outlines the logical workflow for the disposal process.



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Caption: Logical workflow for the proper disposal of Farnesal.

Detailed Disposal Procedure

The disposal of Farnesal must be conducted in strict accordance with all applicable local, state, and federal regulations.^[1] Farnesal is classified as toxic to aquatic life with long-lasting effects

and should be treated as an environmentally hazardous substance.[2][3][4]

- Waste Segregation: Do not mix Farnesal waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management plan.
- Containerization: Collect waste Farnesal and any contaminated materials (e.g., absorbent pads, gloves) in a designated, chemically compatible container that can be securely sealed. [1][2] The container must be clearly labeled as "Hazardous Waste" and include the full chemical name "Farnesal."
- Storage: Store the sealed waste container in a designated satellite accumulation area that is secure and away from incompatible materials.[5]
- Professional Disposal: Arrange for the collection and disposal of the Farnesal waste through a licensed and certified hazardous waste disposal company.[2] Never attempt to dispose of Farnesal by pouring it down the drain or discarding it with general laboratory trash.[1][2]
- Empty Containers: Empty containers that previously held Farnesal should be triple-rinsed with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste. Once thoroughly cleaned and with the label defaced, the container may be disposed of as non-hazardous waste, in accordance with institutional policies.[6][7]

Quantitative Data for Farnesal

The following table summarizes key quantitative data for Farnesal, which is essential for a comprehensive understanding of its physical and toxicological properties.

Property	Value	References
Molecular Weight	220.35 g/mol	[8][9]
Density	0.890 - 0.909 g/mL at 20-25 °C	[8][9][10]
Boiling Point	126-129 °C @ 3.5 mmHg	[9][10]
Flash Point	96 °C	[11][12][13]
Water Solubility	Insoluble	[8][14]
Oral LD50 (rat)	6000 - 20,000 mg/kg	[11][15]
Dermal LD50 (rat)	15,000 mg/kg	[11]

By adhering to these procedures, laboratory professionals can ensure the safe handling and disposal of Farnesal, thereby protecting themselves, their colleagues, and the environment.

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